

Confirming the Substrate Specificity of the VanS Kinase Domain: A Comparative Guide

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Compound of Interest

Compound Name: VanS protein

CAS No.: 142871-08-7

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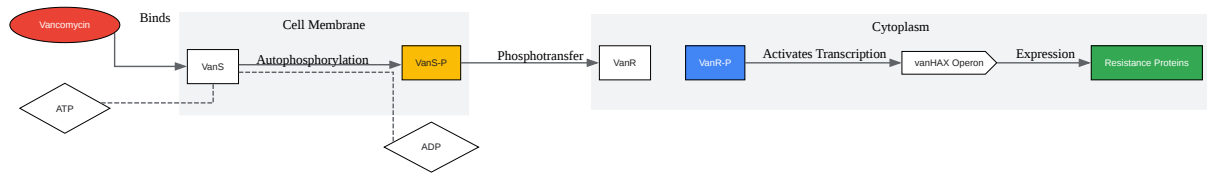
For Researchers, Scientists, and Drug Development Professionals

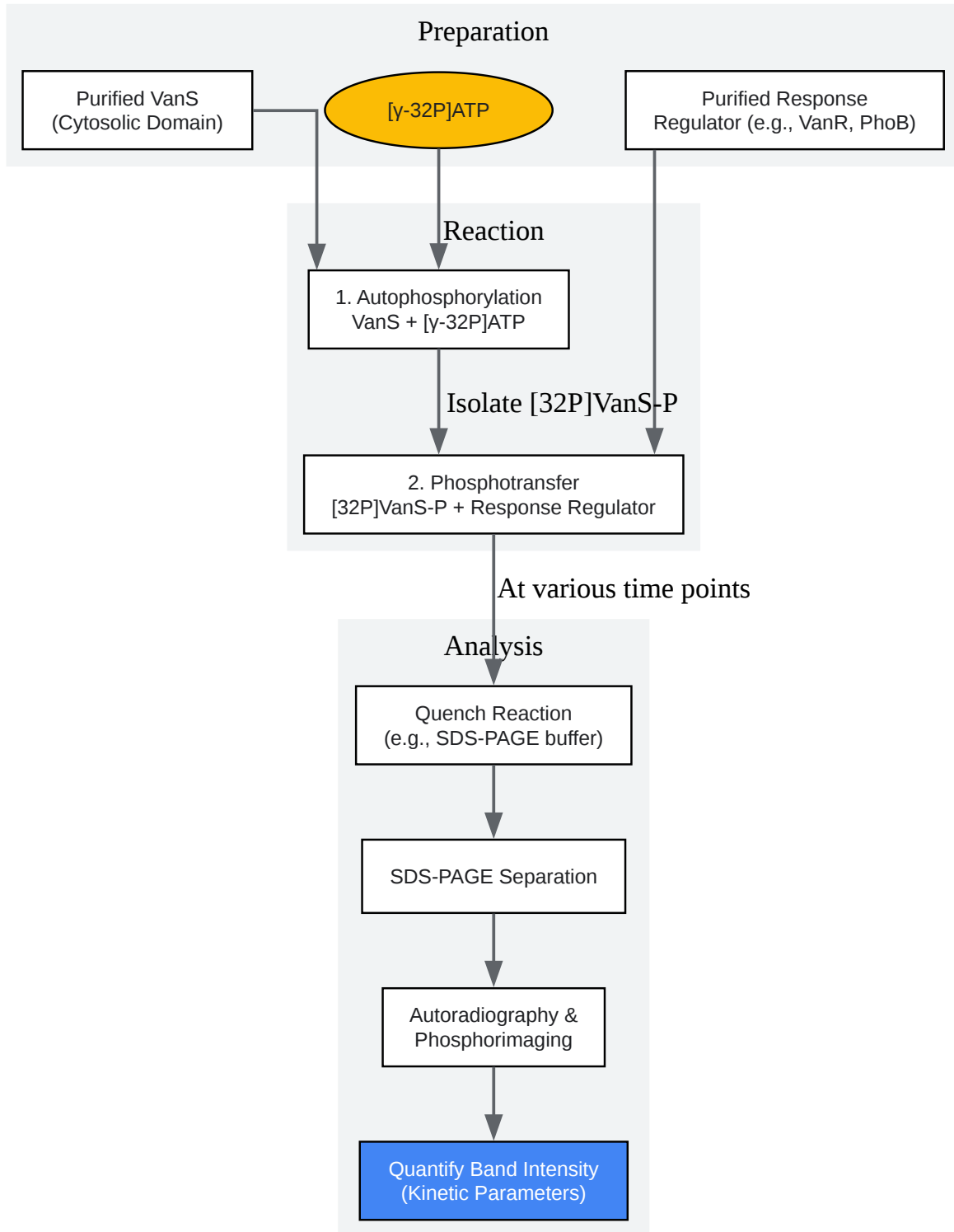
The emergence of vancomycin-resistant enterococci (VRE) poses a significant threat to public health, necessitating a deeper understanding of the molecular mechanisms underpinning this resistance. At the heart of this process lies the VanRS two-component system, where the sensor kinase VanS plays a pivotal role. Upon detecting the antibiotic vancomycin, VanS initiates a signaling cascade that confers resistance. A crucial aspect of this function is its substrate specificity, ensuring the precise and efficient activation of the resistance pathway. This guide provides a comparative analysis of the VanS kinase domain's substrate specificity, supported by experimental data and detailed protocols.

The VanS/VanR Signaling Pathway

The VanRS system is a classic two-component regulatory system in bacteria.[1] VanS is a transmembrane histidine kinase that senses vancomycin in the extracellular environment.[2][3] In response, it undergoes ATP-dependent autophosphorylation on a conserved histidine residue within its cytoplasmic domain.[4][5] The phosphoryl group is then transferred to its cognate response regulator, VanR.[6] This phosphorylation event activates VanR, which then

functions as a transcription factor, binding to the promoter region of the van gene cluster (vanH, vanA, vanX) and inducing the expression of genes required for vancomycin resistance.[2][7] In the absence of vancomycin, VanS can also function as a phosphatase, removing the phosphate group from VanR to deactivate the system.[1]





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